

N,N-Dimethylisopropylamine safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N,N-Dimethylisopropylamine*

Cat. No.: *B1584523*

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **N,N-Dimethylisopropylamine** for Laboratory Professionals

Preamble: Proactive Safety in Advanced Chemical Synthesis

N,N-Dimethylisopropylamine (DMIPA), a versatile tertiary amine, serves as a crucial building block and catalyst in the synthesis of pharmaceuticals and agrochemicals.^[1] Its utility, however, is matched by a significant hazard profile that demands a comprehensive and proactive safety strategy. This guide moves beyond mere compliance, offering a technical framework for researchers, scientists, and drug development professionals to establish a self-validating system of safety when handling this highly flammable, corrosive, and toxic reagent. The protocols and principles detailed herein are designed to integrate seamlessly into the workflows of modern research and development laboratories, ensuring that scientific advancement is not achieved at the expense of personal or environmental safety.

Section 1: Comprehensive Hazard Profile of N,N-Dimethylisopropylamine (CAS: 996-35-0)

A foundational understanding of a chemical's intrinsic properties is the bedrock of safe handling. The hazards associated with DMIPA are multifaceted, encompassing physical, health, and environmental risks.





Physical and Chemical Properties

DMIPA is a colorless, clear liquid with a characteristic amine-like odor.[\[1\]](#)[\[2\]](#) Its high volatility and low flash point are critical factors in its handling requirements.

Property	Value	Source
Molecular Formula	C ₅ H ₁₃ N	[3]
Molecular Weight	87.16 g/mol	[3]
Boiling Point	65.5 °C (at 752 mmHg)	[3]
Flash Point	-9 °C to -27 °C (closed cup)	[3] [4]
Density	0.715 g/mL (at 25 °C)	[3]
Vapor Pressure	18.99 kPa (at 20 °C)	[3]
Water Solubility	100 g/L (at 25 °C)	[3]
Explosive Limits	1.0 - 8.1% (Volume)	[3]

GHS Hazard Classification and Toxicological Data

The Globally Harmonized System (GHS) provides a clear and universal language for communicating the dangers of chemicals. DMIPA is classified with multiple significant hazards.
[\[5\]](#)

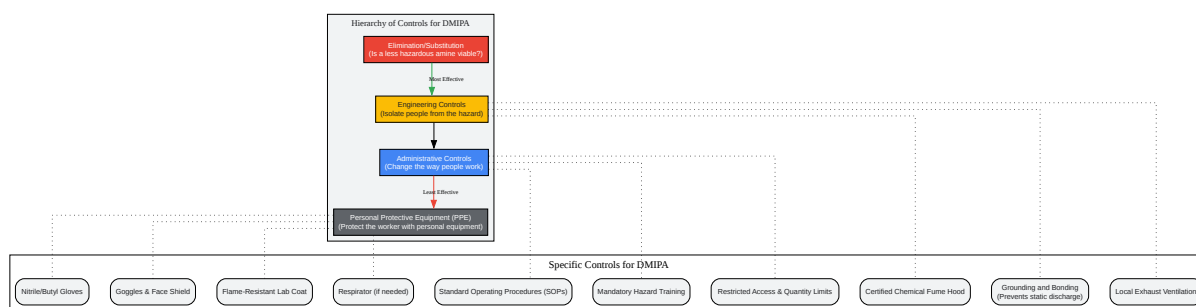
Hazard Class & Category	Hazard Statement	GHS Pictogram
Flammable Liquids, Category 2	H225: Highly flammable liquid and vapour	
Acute Toxicity, Oral, Category 4	H302: Harmful if swallowed	
Acute Toxicity, Inhalation, Category 3	H331: Toxic if inhaled	
Skin Corrosion/Irritation, Category 1A/1B	H314: Causes severe skin burns and eye damage	corrosive
Serious Eye Damage, Category 1	H318: Causes serious eye damage	corrosive
STOT Single Exposure, Category 3	H335: May cause respiratory irritation	
Hazardous to the Aquatic Environment, Chronic, Category 2	H411: Toxic to aquatic life with long lasting effects	環境

Toxicological Insights:

- Oral Toxicity: The LD50 (oral, rat) is 684 mg/kg, confirming it is harmful if ingested.[2]
- Corrosivity: Studies on rabbits have shown DMIPA to be corrosive to both skin and eyes.[2]
- Inhalation Toxicity: The substance is classified as toxic if inhaled, necessitating stringent ventilation controls.[5]
- Environmental Hazard: DMIPA is toxic to aquatic life with long-lasting effects and is not readily biodegradable.[2][6] This underscores the importance of preventing its release into the environment and following proper disposal protocols.

Section 2: A Risk-Based Framework for Safe Handling: The Hierarchy of Controls

The most effective safety programs prioritize engineered solutions and administrative policies over simple reliance on personal protective equipment (PPE). This "Hierarchy of Controls" provides a systematic approach to mitigating the risks identified in Section 1.



[Click to download full resolution via product page](#)

Caption: Hierarchy of controls adapted for **N,N-Dimethylisopropylamine** handling.

Engineering Controls: The First Line of Defense

The primary objective is to physically separate the researcher from the chemical hazard.

- **Chemical Fume Hood:** All handling of DMIPA, including transfers, reactions, and sample preparation, must be conducted inside a certified chemical fume hood to prevent inhalation of toxic and irritating vapors.[\[2\]](#)[\[7\]](#)
- **Ventilation:** The laboratory must be equipped with general ventilation that ensures multiple air changes per hour, preventing the accumulation of flammable vapors.[\[8\]](#)
- **Grounding and Bonding:** Due to the low flash point and high flammability, all metal containers and dispensing equipment must be properly grounded and bonded during transfer to prevent the buildup of static electricity, which can serve as an ignition source.[\[8\]](#)[\[9\]](#)
- **Explosion-Proof Equipment:** Use only explosion-proof electrical equipment and non-sparking tools in areas where DMIPA is handled or stored.[\[4\]](#)[\[8\]](#)

Administrative Controls: Modifying Work Practices

These controls involve establishing procedures and policies to minimize exposure.

- **Standard Operating Procedures (SOPs):** Detailed, chemical-specific SOPs for handling, storage, and waste disposal must be developed and readily accessible.
- **Training:** All personnel must receive documented training on the hazards of DMIPA, the contents of its Safety Data Sheet (SDS), and the specific SOPs for its use before they are permitted to handle the chemical.[\[10\]](#)
- **Storage Restrictions:** Store the minimum quantity of DMIPA necessary for ongoing work.[\[10\]](#) Storage must be in a designated, locked, and well-ventilated flammables cabinet, away from heat, sparks, open flames, and incompatible materials like strong oxidizing agents.[\[2\]](#)[\[7\]](#)[\[9\]](#) Per OSHA guidelines, storage cabinets must be conspicuously labeled "Flammable - Keep Away From Open Flames."[\[10\]](#)
- **Hygiene Practices:** Prohibit eating, drinking, and smoking in work areas.[\[8\]](#) Hands must be washed thoroughly after handling, and contaminated clothing should be removed immediately.[\[2\]](#)[\[8\]](#)

Personal Protective Equipment (PPE): The Final Barrier

PPE is essential but should never be the sole means of protection. Its selection must be based on a thorough risk assessment.[\[11\]](#)

Body Part	Required PPE	Standard/Specification	Causality
Eyes/Face	Tightly fitting safety goggles AND a face shield	NIOSH (US) or EN 166 (EU)	Protects against splashes of the corrosive liquid, which can cause severe eye damage. [2]
Hands	Chemical-resistant gloves (e.g., Nitrile rubber, minimum 0.2 mm thickness)	EN 374	Prevents skin contact with the corrosive liquid. [2] Gloves must be inspected before use and disposed of properly after contamination. [2]
Body	Flame-resistant lab coat and appropriate protective clothing	-	Protects skin from accidental splashes and provides a barrier in case of a flash fire. [11]
Respiratory	NIOSH/MSHA approved respirator with appropriate cartridges (e.g., organic vapor/ammonia)	EN 149 / EN 14387	Required if engineering controls are insufficient, during a spill, or when exposure limits may be exceeded. [7]

Section 3: Experimental Protocols and Workflows

Protocol 1: General Handling and Dispensing in a Laboratory Setting

- Preparation: Before starting, ensure the chemical fume hood is operational and the sash is at the appropriate working height. Clear the workspace of all unnecessary items and ignition sources.[9]
- PPE Donning: Don all required PPE as specified in the table above.
- Container Inspection: Visually inspect the DMIPA container for any signs of damage or leaks before moving it.
- Grounding: If transferring from a larger metal container, ensure both the source and receiving containers are properly grounded and bonded.[8]
- Dispensing: Perform all transfers slowly and carefully over a chemical-resistant tray or secondary containment to catch any potential drips or minor spills. Use appropriate, non-sparking tools for transfers.[11]
- Sealing: Immediately and tightly close all containers after dispensing.[2]
- Cleanup: Wipe down the work surface within the fume hood. Properly dispose of any contaminated wipes in a designated hazardous waste container.
- PPE Doffing: Remove PPE in the correct order to avoid cross-contamination, and wash hands thoroughly.

Protocol 2: Safe Storage and Inventory Management

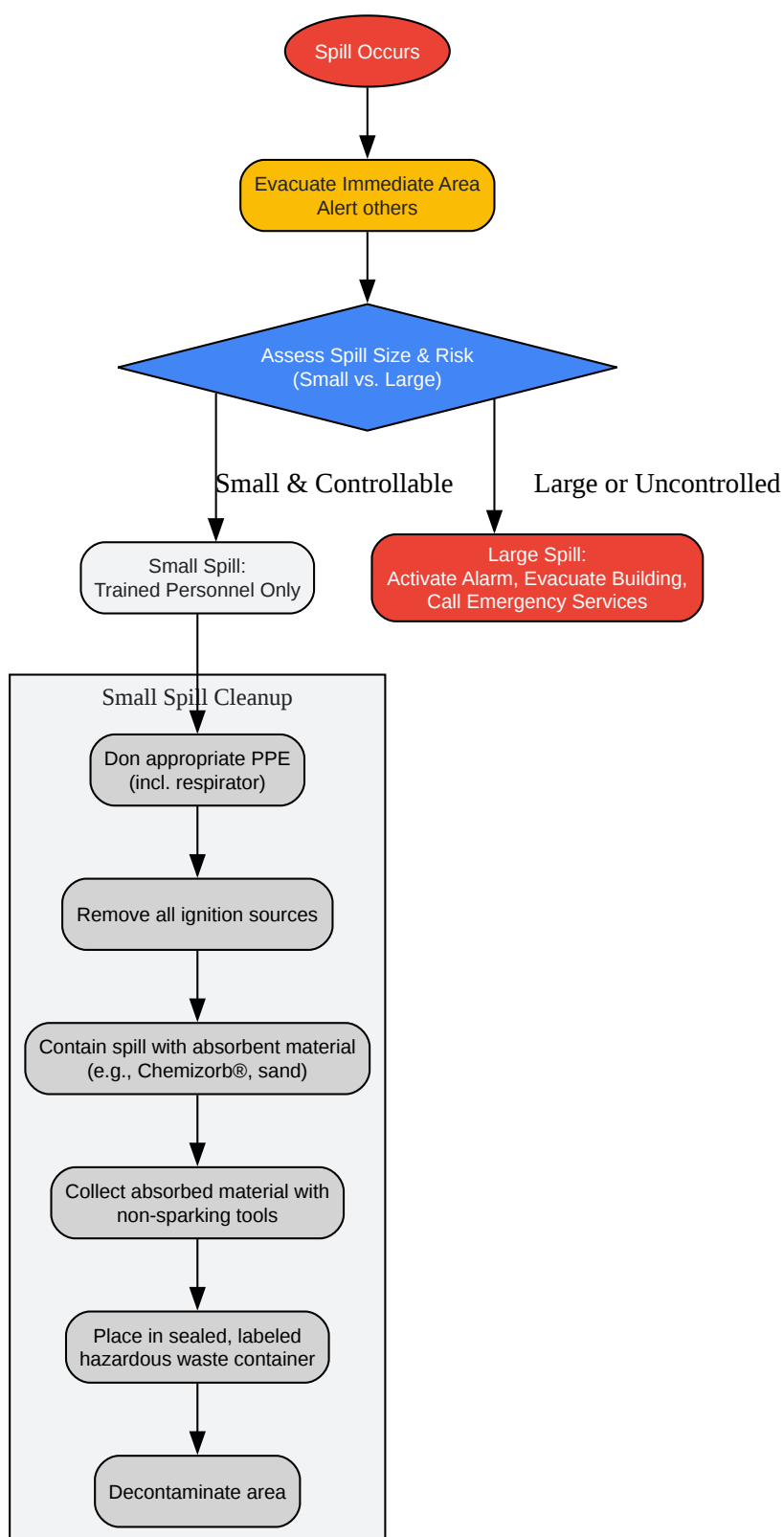
- Location: Store DMIPA in a designated, approved flammables storage cabinet.[12] The storage area should be cool, dry, and well-ventilated.[2]
- Segregation: Store DMIPA away from incompatible materials, particularly strong oxidizing agents and acids.[8][13]
- Container Integrity: Ensure containers are tightly sealed, properly labeled with the chemical name and all relevant GHS hazard warnings, and in good condition.[11]
- Quantity Limits: Adhere to institutional and OSHA-mandated quantity limits for flammable liquids stored within a single fire area or cabinet.[12]

- Access: The storage area or cabinet should be locked to restrict access to authorized personnel only.[\[2\]](#)

Section 4: Emergency Response Protocols

A well-rehearsed emergency plan is crucial for mitigating the consequences of an incident.

Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a **N,N-Dimethylisopropylamine** spill.

Key Spill Response Actions:

- Evacuate and Alert: Immediately alert personnel in the vicinity and evacuate the immediate area.[\[2\]](#)
- Control Ignition Sources: Remove all sources of ignition.[\[2\]](#)
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Containment: For small spills, use a liquid-absorbent, inert material like Chemizorb®, sand, or diatomite.[\[14\]](#) Do not use water, as it may spread the spill.[\[11\]](#)
- Cleanup: Collect the absorbed material using non-sparking tools and place it into a suitable, sealed container for hazardous waste disposal.[\[8\]](#)
- Large Spills: For large spills, evacuate the building and contact your institution's emergency response team immediately.[\[2\]](#)

First Aid Measures

Immediate and appropriate first aid is critical following any exposure.[\[2\]](#)[\[15\]](#)

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air immediately. If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth). Call a physician or poison control center immediately. [2][16]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with large amounts of water/shower for at least 15-20 minutes. Call a physician immediately.[2][16]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Call an ophthalmologist immediately.[2][14]
Ingestion	Do NOT induce vomiting due to the risk of perforation. Have the victim drink water (two glasses at most). Call a physician or poison control center immediately.[2][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 996-35-0: Dimethylisopropylamine | CymitQuimica [cymitquimica.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. N,N-DIMETHYLISOPROPYLAMINE | 996-35-0 [chemicalbook.com]
- 4. N,N-Dimethylisopropylamine | 996-35-0 | TCI AMERICA [tcichemicals.com]

- 5. N,N-Dimethylisopropylamine | C₅H₁₃N | CID 70452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Registration Dossier - ECHA [echa.europa.eu]
- 7. fishersci.com [fishersci.com]
- 8. idesapetroquimica.com [idesapetroquimica.com]
- 9. Safe Handling of Flammable & Combustible Liquids | OSHA Guidelines [jjkellersafety.com]
- 10. ishn.com [ishn.com]
- 11. oshatrainingsschool.com [oshatrainingsschool.com]
- 12. OSHA Limits for Flammable Liquids | RISK & SAFETY SOLUTIONS [riskandsafety.com]
- 13. N,N-DIMETHYLISOPROPYLAMINE CAS#: 996-35-0 [m.chemicalbook.com]
- 14. cpachem.com [cpachem.com]
- 15. sigmaaldrich.com [sigmaaldrich.com]
- 16. N,N-Dimethylpropylamine | C₅H₁₃N | CID 61236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N,N-Dimethylisopropylamine safety data sheet and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584523#n-n-dimethylisopropylamine-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com